

An In-depth Technical Guide to (-)-O,O'-Dibenzoyl-L-tartaric Acid

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Compound of Interest

Compound Name: *Benzoic acid ammonium salt*

Cat. No.: *B157300*

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CAS Number: 2743-38-6 Synonyms: L-DBTA, (-)-Dibenzoyl-L-tartaric acid

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of (-)-O,O'-Dibenzoyl-L-tartaric acid, a pivotal reagent in the field of chiral chemistry. Tailored for researchers, scientists, and professionals in drug development, this document consolidates critical data, experimental methodologies, and process visualizations to facilitate its effective use in laboratory and industrial settings.

Chemical and Physical Properties

(-)-O,O'-Dibenzoyl-L-tartaric acid is a white crystalline powder.^{[1][2]} It is odorless with a mildly bitter taste.^[1] This compound is slightly soluble in water, and its aqueous solution has a pH of 3-4.^[1] It is soluble in organic solvents such as ethanol and acetone.^[1]

Table 1: Physicochemical Properties of (-)-O,O'-Dibenzoyl-L-tartaric Acid

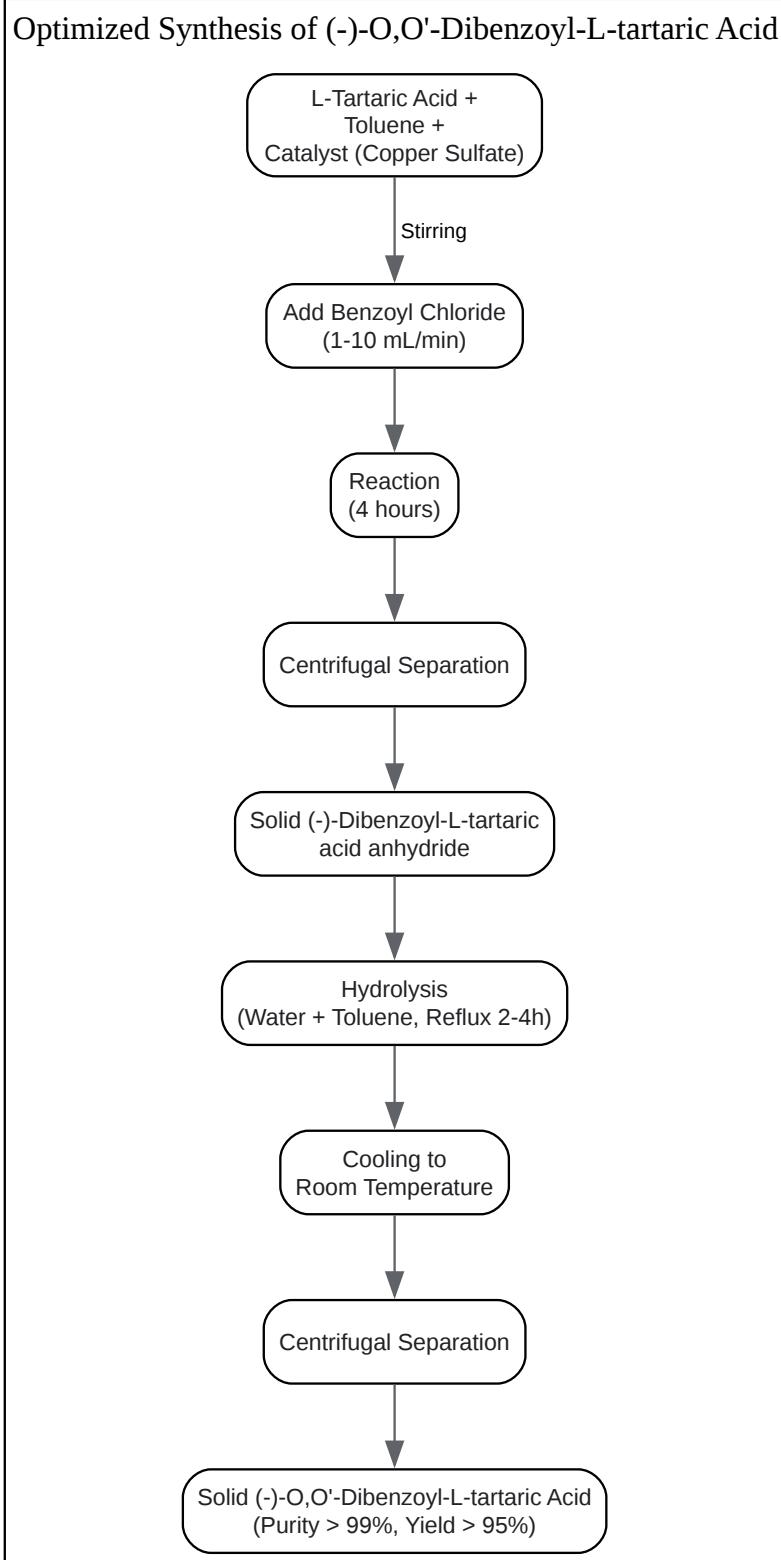
Property	Value	References
Molecular Formula	$C_{18}H_{14}O_8$	[3]
Molecular Weight	358.30 g/mol	[3]
Melting Point	152-155 °C	[1]
Optical Activity $[\alpha]_{D}^{20}$	-116° (c=9 in ethanol)	[1]
Appearance	White crystalline powder	[1][4]
Solubility	Slightly soluble in water	[1]
pH (aqueous solution)	3-4	[1]

Synthesis

The synthesis of (-)-O,O'-Dibenzoyl-L-tartaric acid is typically achieved through the reaction of L-tartaric acid with benzoyl chloride.[5][6] An optimized method involves the use of a catalyst, such as copper sulfate or ferrous sulfate, to improve reaction time and yield.[5][6] The process generally involves two main stages: the formation of the dibenzoyl tartaric anhydride intermediate, followed by hydrolysis to yield the final product.[5][6] This optimized synthesis boasts a purity of over 99% and a process yield exceeding 95%. [5]

Optimized Synthesis Workflow

The following diagram illustrates the key steps in the optimized synthesis of (-)-O,O'-Dibenzoyl-L-tartaric acid.



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Caption: Optimized synthesis workflow for (-)-O,O'-Dibenzoyl-L-tartaric Acid.

Detailed Experimental Protocol for Optimized Synthesis

This protocol is based on an optimized synthesis method that improves safety and yield.[5][6]

Materials:

- L-Tartaric acid
- Toluene
- Copper sulfate (catalyst)
- Benzoyl chloride
- Water

Procedure:

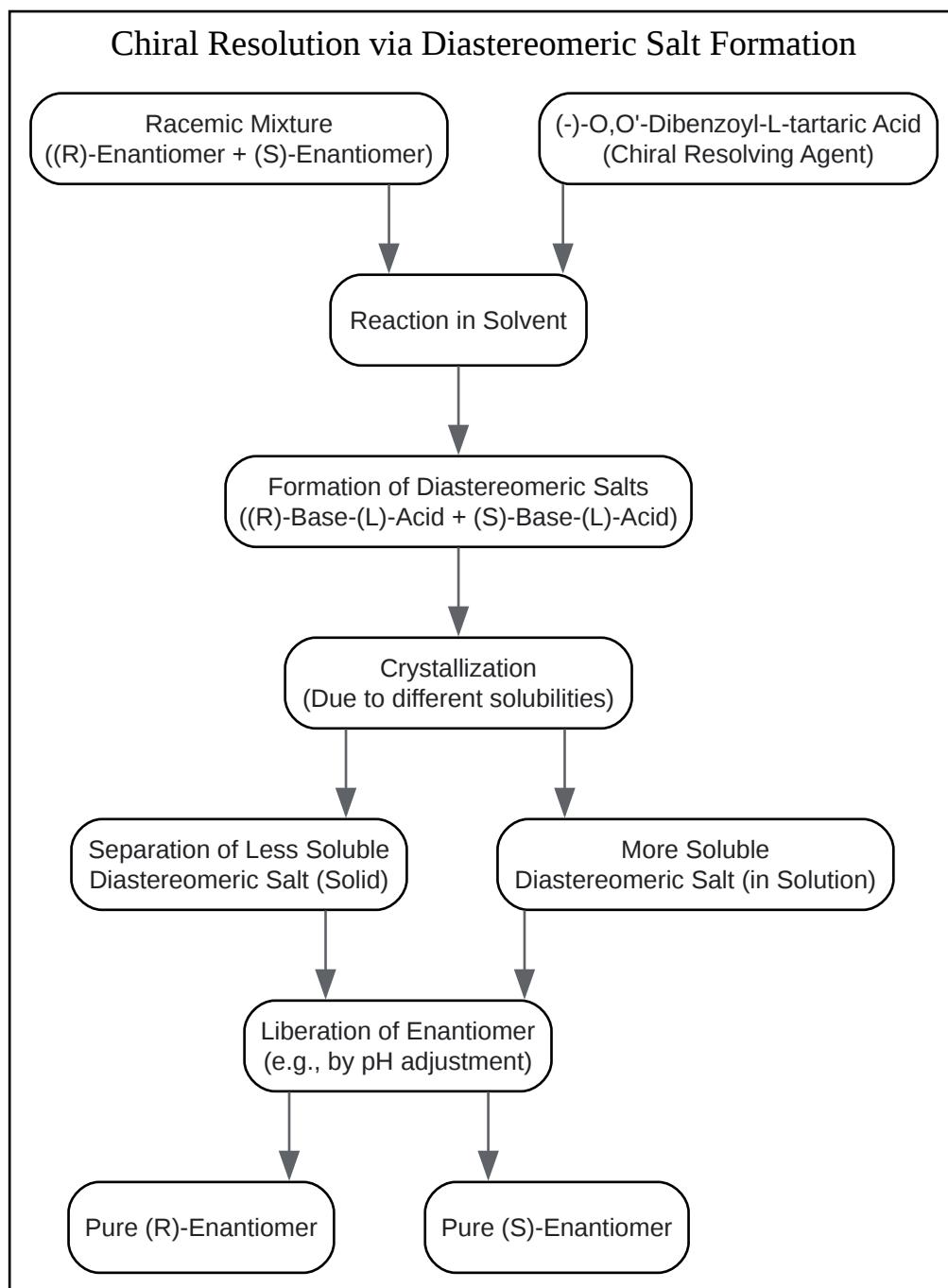
- Reaction Setup: In a suitable reactor, combine 1 part L-tartaric acid with an appropriate amount of toluene.
- Catalyst Addition: Under stirring, add 0.001-0.1 parts of copper sulfate to the reactor.
- Benzoyl Chloride Addition: Begin the dropwise addition of 1-3 parts of benzoyl chloride at a rate of 1-10 mL/min.
- Reaction: Once the addition is complete, continue the reaction for 4 hours.
- Isolation of Anhydride: Transfer the reaction mixture to a centrifuge for separation to obtain solid (-)-Dibenzoyl-L-tartaric acid anhydride.
- Hydrolysis: Place the obtained anhydride into a reactor and add equal parts by weight of toluene and water. Heat the mixture to reflux (approximately 100°C) for 2-4 hours.
- Crystallization and Isolation: Cool the mixture to room temperature, which will cause the product to crystallize.
- Final Product: Transfer the mixture to a centrifuge to separate the solid (-)-O,O'-Dibenzoyl-L-tartaric acid.[6] The resulting product has a purity of over 99% and a yield of over 95%. [5]

Applications in Chiral Resolution

(-)-O,O'-Dibenzoyl-L-tartaric acid is a widely used chiral resolving agent for racemic mixtures of compounds, particularly amines and alcohols.[\[1\]](#)[\[7\]](#) Its effectiveness stems from its ability to form diastereomeric salts or co-crystals with one enantiomer of a racemic mixture, which can then be separated by crystallization due to differences in solubility.[\[7\]](#)

Mechanism of Chiral Resolution

The fundamental principle of chiral resolution with (-)-O,O'-Dibenzoyl-L-tartaric acid involves the formation of diastereomers. When a racemic mixture of a compound (containing both R and S enantiomers) is reacted with the chiral resolving agent (L-DBTA), two diastereomeric salts are formed: (R)-base-(L)-acid and (S)-base-(L)-acid. These diastereomers have different physical properties, such as solubility, allowing for their separation.



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Caption: Logical workflow of chiral resolution using diastereomeric salt formation.

Experimental Protocol for Chiral Resolution of a Racemic Amine

The following is a general protocol for the chiral resolution of a racemic amine using (-)-O,O'-Dibenzoyl-L-tartaric acid.

Materials:

- Racemic amine
- (-)-O,O'-Dibenzoyl-L-tartaric acid monohydrate
- Ethyl acetate (or other suitable solvent)
- Acetone (for washing)

Procedure:

- Preparation of Resolving Agent Solution: Dissolve (-)-O,O'-Dibenzoyl-L-tartaric acid monohydrate in ethyl acetate with stirring, and heat the solution to 65-70°C.[8]
- Addition of Racemic Amine: Prepare a solution of the free racemic amine and add it dropwise to the hot resolving agent solution with continuous stirring and heating.[8]
- Crystallization: After the addition is complete, allow the reaction mixture to cool to room temperature overnight with stirring to precipitate the diastereomeric salt.[8]
- Isolation and Washing: Collect the precipitated salt by filtration and wash it with acetone.[8]
- Recrystallization (Optional but Recommended): For higher purity, dissolve the salt in hot ethyl acetate and allow it to recrystallize by cooling overnight with stirring.[8]
- Final Product: Collect the resulting crystalline diastereomeric salt by filtration. The desired enantiomer can then be liberated from the salt, typically by treatment with a base to neutralize the tartaric acid derivative.

Safety and Handling

(-)-O,O'-Dibenzoyl-L-tartaric acid is classified as causing serious eye damage and may cause an allergic skin reaction. It is important to handle this chemical with appropriate personal protective equipment.

Table 2: Hazard and Safety Information for (-)-O,O'-Dibenzoyl-L-tartaric Acid

Hazard Statement	Precautionary Statement	References
H317: May cause an allergic skin reaction.	P261: Avoid breathing dust. P272: Contaminated work clothing must not be allowed out of the workplace. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P333 + P313: If skin irritation or rash occurs: Get medical advice/ attention.	
H318: Causes serious eye damage.	P280: Wear eye protection/ face protection. P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.	

Handling and Storage:

- Wash thoroughly after handling.[\[4\]](#)
- Use with adequate ventilation and minimize dust generation.[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[4\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[4\]](#)

Conclusion

(-)-O,O'-Dibenzoyl-L-tartaric acid is an indispensable tool in asymmetric synthesis and drug development. Its well-defined properties, established synthesis protocols, and proven efficacy as a chiral resolving agent make it a valuable compound for obtaining enantiomerically pure substances. Adherence to proper experimental procedures and safety guidelines is paramount to its successful and safe application.

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